

2,4-Dichloro-3-nitrobenzotrifluoride CAS number

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Compound of Interest

Compound Name: 2,4-Dichloro-3-nitrobenzotrifluoride

Cat. No.: B1301598

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An In-depth Technical Guide to **2,4-Dichloro-3-nitrobenzotrifluoride**

CAS Number: 203915-49-5[1][2][3]

This technical guide provides a comprehensive overview of **2,4-Dichloro-3-nitrobenzotrifluoride**, tailored for researchers, scientists, and professionals in drug development. The document details the compound's physicochemical properties, synthesis, applications, and safety protocols, presenting quantitative data in structured tables and illustrating key processes with diagrams.

General and Physicochemical Properties

2,4-Dichloro-3-nitrobenzotrifluoride is a substituted aromatic compound with the molecular formula $C_7H_2Cl_2F_3NO_2$. [1] Its structure, featuring two chlorine atoms, a nitro group, and a trifluoromethyl group on a benzene ring, results in a highly electron-deficient aromatic system. [1] This electronic characteristic is key to its reactivity and utility as a chemical intermediate. [1] The compound is typically a pale yellow solid or liquid, depending on its purity and the ambient temperature. [1]

Property	Value	Source
CAS Number	203915-49-5	[1] [2] [3]
IUPAC Name	1,3-dichloro-2-nitro-4-(trifluoromethyl)benzene	[1]
Molecular Formula	C ₇ H ₂ Cl ₂ F ₃ NO ₂	[1] [2]
Molecular Weight	259.99 g/mol (also cited as 260 g/mol)	[1] [2]
Canonical SMILES	<chem>C1=CC(=C(C(=C1C(F)(F)F)Cl)Cl)[O-]</chem> [O-])Cl	[1]
InChI Key	DIMKVPKLQUPPFN-UHFFFAOYSA-N	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2,4-Dichloro-3-nitrobenzotrifluoride**. The following data are characteristic of its molecular structure.

Spectroscopic Technique	Characteristic Features	Source
Proton NMR (¹ H NMR)	Two distinct signals for the aromatic protons observed in the range of 7.0 - 8.5 ppm.	[1]
Infrared (IR) Spectroscopy	Asymmetric stretching vibration for the nitro group at ~1520-1540 cm ⁻¹ .	[1]
	Symmetric stretching vibration for the nitro group at ~1340-1360 cm ⁻¹ .	[1]

Synthesis and Experimental Protocols

The primary route for synthesizing **2,4-Dichloro-3-nitrobenzotrifluoride** is through the nitration of a precursor. While detailed, step-by-step laboratory protocols are proprietary or found in specific patents, the general methodologies are well-established.

Experimental Methodologies

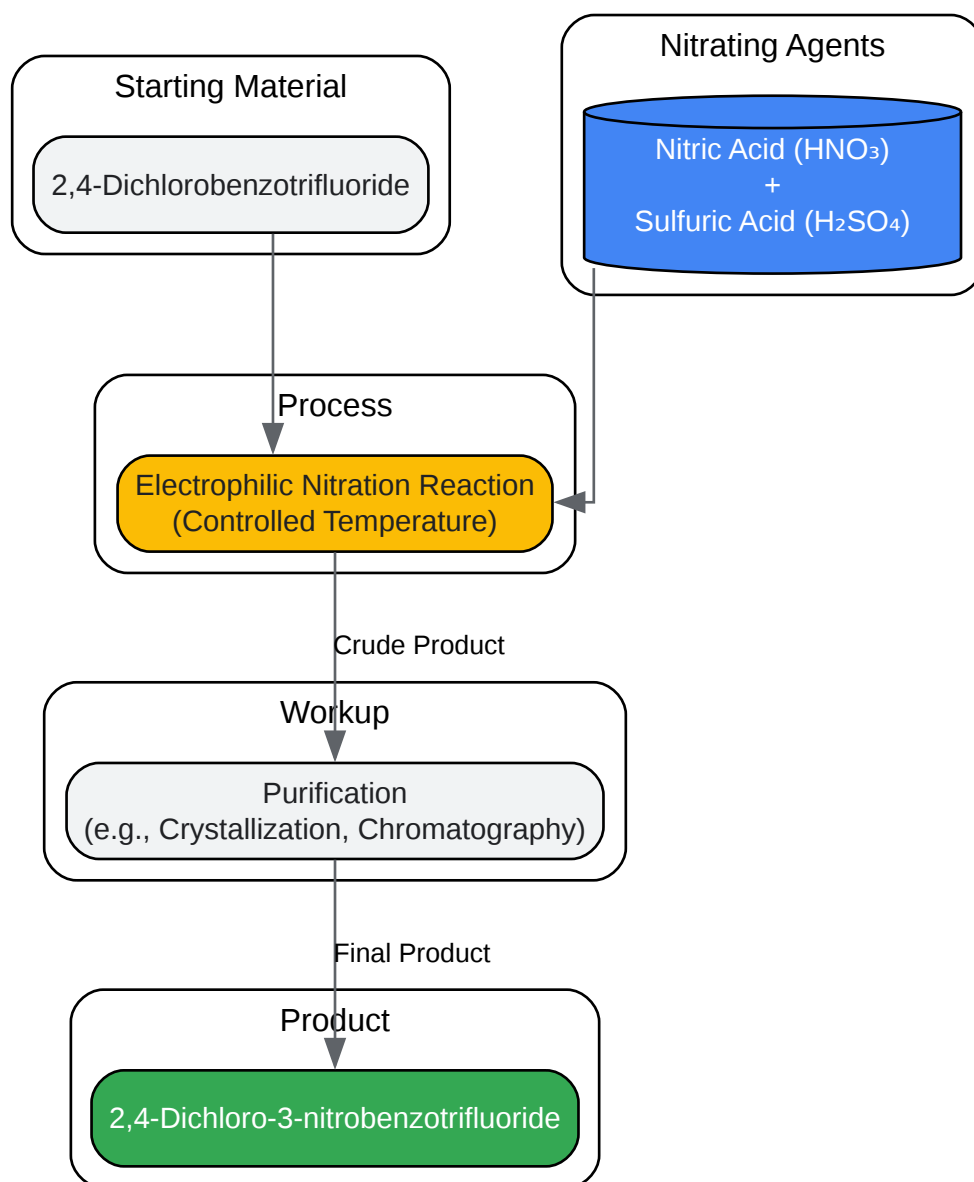
Method 1: Standard Nitration This common method involves the electrophilic nitration of 2,4-dichlorobenzotrifluoride.

- **Reagents:** A nitrating mixture of concentrated nitric acid (HNO_3) and concentrated sulfuric acid (H_2SO_4).
- **Procedure:** 2,4-dichlorobenzotrifluoride is treated with the nitric and sulfuric acid mixture. The sulfuric acid acts as a catalyst, protonating the nitric acid to generate the highly electrophilic nitronium ion (NO_2^+), which then attacks the electron-rich benzene ring.
- **Control:** The reaction requires careful control of temperature and reaction time to maximize the yield of the desired product and minimize the formation of unwanted byproducts.^[1]

Method 2: High-Purity Sequential Nitration For applications requiring higher purity, a sequential nitration process can be employed.

- **Reagents:** This method may involve a primary nitration followed by a secondary nitration using a combination of ammonium nitrate and fuming sulfuric acid.^[1]
- **Advantage:** This approach is designed to improve both the yield and the purity of the final product.^[1]

Below is a diagram illustrating the general workflow for the synthesis of **2,4-Dichloro-3-nitrobenzotrifluoride**.



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Caption: General synthesis workflow for **2,4-Dichloro-3-nitrobenzotrifluoride**.

Applications in Research and Development

2,4-Dichloro-3-nitrobenzotrifluoride serves as a versatile intermediate in the synthesis of more complex molecules, finding applications in several industrial and research areas.

- **Pharmaceuticals:** Its derivatives are actively explored in medicinal chemistry for the development of new therapeutic agents.[1] The trifluoromethyl group is particularly significant

in drug design, as its inclusion can enhance properties like metabolic stability and binding affinity.[4]

- **Agrochemicals:** The compound is a building block for various agrochemicals, including pesticides and herbicides.[1]
- **Dyes and Pigments:** Its stable aromatic structure makes it suitable for use in the production of colorants.[1]
- **Proteomics Research:** It has been utilized in the field of proteomics, which involves the large-scale study of proteins and their functions.[1][2]

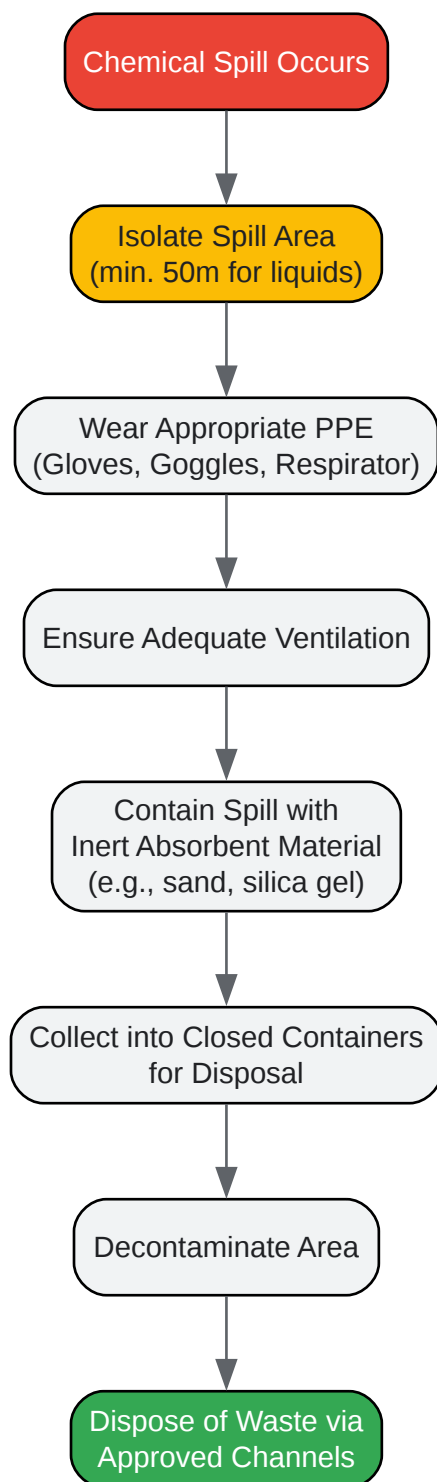
While this compound is a valuable intermediate, no specific biological signaling pathways in which it is directly involved have been detailed in the reviewed literature. Its primary role is that of a precursor for synthesizing active molecules.

Safety and Handling

Working with **2,4-Dichloro-3-nitrobenzotrifluoride** requires adherence to strict safety protocols due to the hazardous nature of its functional groups.

- **Inhalation and Contact:** The presence of chlorine atoms suggests that the compound may be an irritant to the skin, eyes, and respiratory system.[1] Standard personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and lab coats, should be worn.[5] Work should be conducted in a well-ventilated area or under a chemical fume hood.
- **Reactivity Hazards:** Aromatic nitro compounds can be energetic and may pose an explosion risk under certain conditions, particularly when mixed with reducing agents or bases.[1][6]
- **Decomposition:** The trifluoromethyl group can be susceptible to hydrolysis, which may release hazardous fluoride ions.[1]
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[5]

The logical workflow for handling a chemical spill of a related compound provides a general guideline for safety procedures.



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Caption: General workflow for responding to a chemical spill.

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